

Application Note: Undecyl Cyclohexanecarboxylate as a High-Performance Lubricant Additive

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Compound of Interest

Compound Name: *Undecyl cyclohexanecarboxylate*

CAS No.: 94107-44-5

Cat. No.: B12652294

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Abstract

This application note details the synthesis, formulation, and tribological characterization of **Undecyl Cyclohexanecarboxylate** (UCC). As the industry shifts away from aromatic esters due to toxicological concerns, cycloaliphatic esters like UCC offer a critical alternative, providing superior hydrolytic stability compared to linear esters and better biodegradability than poly-alpha-olefins (PAOs). This guide provides a self-validating protocol for synthesizing UCC and formulating it as a boundary lubrication additive (1–5 wt%) or solubility improver (10–20 wt%) in Group III and PAO base oils.

Introduction & Scientific Rationale

The "Odd-Carbon" Advantage

While even-numbered carbon chains (C10, C12) are commoditized, the undecyl (C11) chain offers a unique rheological "sweet spot."

- **Volatility vs. Viscosity:** C11 provides lower volatility than decyl esters (improving flash point) while maintaining lower pour points than dodecyl esters (preventing low-temperature crystallization).
- **Solubility:** The C11 alkyl tail disrupts the crystalline packing often seen in symmetric C12/C12 esters, enhancing solubility in non-polar PAO matrices.

Structural Mechanism

UCC functions as a Boundary Lubrication (BL) Additive.

- **Polar Head (Cyclohexyl Ester):** The ester carbonyl oxygen possesses a partial negative charge, facilitating physisorption onto metallic surfaces (Fe). The cyclohexyl ring provides steric bulk that enhances hydrolytic stability by shielding the ester linkage from water attack, a common failure mode in linear esters.
- **Non-Polar Tail (Undecyl):** The C11 chain extends into the bulk oil, forming a "brush" layer that prevents metal-to-metal contact under load.

Synthesis Protocol: Direct Fischer Esterification

Objective: Synthesize >98% pure **Undecyl Cyclohexanecarboxylate** via acid-catalyzed dehydration.

Reagents & Equipment

- **Reactants:** Cyclohexanecarboxylic acid (1.05 eq), 1-Undecanol (1.0 eq).
- **Catalyst:** p-Toluenesulfonic acid (p-TSA) (1.0 wt% of total mass).
- **Solvent:** Toluene (30% v/v of reaction volume) – used as an azeotropic entrainer.
- **Apparatus:** 3-neck Round Bottom Flask (RBF), Dean-Stark trap, Reflux condenser, Nitrogen inlet.

Reaction Workflow (DOT Visualization)



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Figure 1: Step-by-step synthesis workflow for **Undecyl Cyclohexanecarboxylate**.

Step-by-Step Procedure

- Charging: Load 1-undecanol (172.3 g, 1.0 mol) and cyclohexanecarboxylic acid (134.6 g, 1.05 mol) into the RBF. Add 150 mL Toluene and 3.0 g p-TSA.
- Reflux: Heat to reflux (~115°C). Water will azeotrope with toluene and collect in the Dean-Stark trap.
- Endpoint: Continue until water evolution ceases (~4-6 hours). Verify completion by titrating an aliquot; Acid Value (AV) should be < 2 mg KOH/g.
- Neutralization: Cool to room temperature. Wash the organic layer twice with 5% NaHCO₃ solution to remove residual acid and catalyst, then once with saturated brine.
- Drying: Dry the organic layer over anhydrous MgSO₄ and filter.
- Isolation: Remove toluene via rotary evaporation. Perform vacuum distillation (approx. 160°C at 2 mmHg) to isolate the pure ester.

Formulation & Application Protocol

Context: UCC is most effective when blended into non-polar base oils (Group III or PAO) where it acts as a solubility improver for other additives (like ZDDP) and a friction modifier.

Blending Specifications

Component	Role	Formulation A (Anti-Wear)	Formulation B (High Solubility)
PAO 4 (Poly-alpha-olefin)	Base Oil	94.0 wt%	79.0 wt%
Undecyl Cyclohexanecarboxylate	Additive / Co-base	5.0 wt%	20.0 wt%
ZDDP (Zinc Dialkyldithiophosphate)	Anti-wear	1.0 wt%	1.0 wt%
Antioxidant (Phenolic)	Stabilizer	0.5 wt%	0.5 wt%

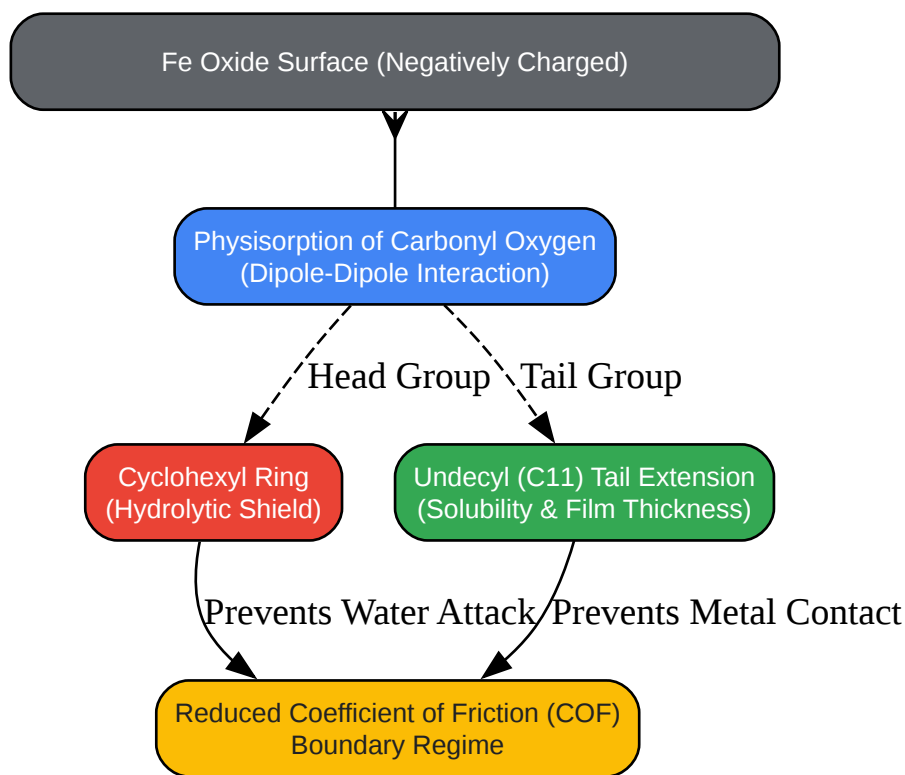
Blending Procedure

- Heat the PAO base oil to 60°C.
- Add **Undecyl Cyclohexanecarboxylate** slowly under agitation (500 rpm).
- Observation Point: The mixture should remain crystal clear. If haze appears, increase temperature to 70°C.
- Add ZDDP and Antioxidants.[1][2] The ester content facilitates the dissolution of the polar ZDDP molecules, which often struggle to dissolve in pure PAO.
- Stir for 60 minutes. Filter through a 5-micron mesh if necessary.

Performance Characterization (Self-Validating Systems)

To validate the efficacy of the synthesized additive, perform the following standard tribological tests.

Tribological Mechanism Visualization



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Figure 2: Mechanism of action showing surface adsorption and steric protection.

Key Validation Tests

Test 1: Four-Ball Wear Test (ASTM D4172)

- Conditions: 40 kg load, 1200 rpm, 75°C, 60 minutes.
- Success Metric:
 - Pure PAO: Typical Wear Scar Diameter (WSD) ~0.70 mm.
 - PAO + 5% UCC: Target WSD < 0.55 mm.
 - Why: The ester adsorbs to the steel balls, creating a sacrificial film that reduces abrasive wear.

Test 2: High Frequency Reciprocating Rig (HFRR) (ASTM D6079)

- Conditions: reciprocation at 50 Hz, 400g load, 60°C.

- Success Metric: Reduction in Coefficient of Friction (COF) from ~0.12 (Pure PAO) to < 0.09 (Formulated).

Test 3: Hydrolytic Stability (ASTM D2619 Modified)

- Protocol: Seal oil + water (ratio 3:1) with a copper strip in a bottle at 93°C for 48 hours.
- Success Metric: Change in Acid Number < 0.2 mg KOH/g.
- Causality: The cyclohexyl ring sterically hinders the ester linkage, preventing the hydrolysis reaction that plagues linear esters like adipates.

References

- Preparation of Cyclohexanecarboxylic Acid Esters.Organic Syntheses, Coll. Vol. 1, p. 10. (General esterification protocols). [Link](#)
- Lubricants having alkyl cyclohexyl 1,2-dicarboxylates.World Intellectual Property Organization, WO2010065129A1. (Patent describing cyclohexyl esters in lubrication). [Link](#)
- **Undecyl cyclohexanecarboxylate** Structure & Properties.PubChem Compound Summary. (Chemical data validation). [Link](#)
- Synthetic Esters: Engineered to Perform.Machinery Lubrication. (Review of ester mechanisms in tribology). [Link](#)
- Tribological Properties of Alkylated Cyclopentanes/Cyclohexanes.NASA Technical Reports Server. (High-performance cycloaliphatic lubricants). [Link](#)

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Sources

- [1. mdpi.com \[mdpi.com\]](https://www.mdpi.com)

- [2. vichem.vn \[vichem.vn\]](#)
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